

# 2-ETHYL-6-ISOPROPYLPYRIDINE: Proper Disposal Procedures

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## Compound of Interest

Compound Name: 2-ETHYL-6-ISOPROPYLPYRIDINE  
CAS No.: 74701-47-6  
Cat. No.: B1580676

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## Executive Summary & Chemical Identification

**2-Ethyl-6-isopropylpyridine** (CAS: 74701-47-6) is an alkyl-substituted pyridine derivative.<sup>[1]</sup> In drug development and organic synthesis, it functions primarily as a steric base or ligand.

Effective disposal requires treating this compound as a Flammable Liquid and an Organic Base. Unlike simple pyridine, it is not explicitly U-listed (U196) by the EPA, but it almost invariably triggers the D001 (Ignitability) hazardous waste characteristic.

Parameter	Data Point
CAS Number	74701-47-6
Molecular Formula	C <sub>10</sub> H <sub>15</sub> N
Physical State	Liquid (Colorless to pale yellow)
Primary Hazard	Flammable Liquid (H226), Skin/Eye Irritant (H315/H319)
RCRA Waste Code	D001 (Ignitable); Check local regulations for D002 (Corrosive) if pH > 12.5
Disposal Method	High-temperature Incineration

## Waste Characterization & Segregation Logic

### The "Why" Behind the Protocol

As scientists, we must understand the causality of our safety protocols. **2-Ethyl-6-isopropylpyridine** is a nitrogenous base.

- **Basicity:** It possesses a lone pair on the nitrogen atom. Mixing this waste with strong acids (e.g., Nitric, Sulfuric) results in an immediate, highly exothermic acid-base neutralization. In a closed waste container, this heat evolution can pressurize the vessel, leading to rupture or explosion.
- **Flammability:** With a flash point typically below 60°C (analogous to 2-ethylpyridine), vapors can travel to ignition sources.
- **Incompatibility:** It must be segregated from oxidizers (peroxides, nitric acid) to prevent the formation of unstable N-oxides or explosive mixtures.

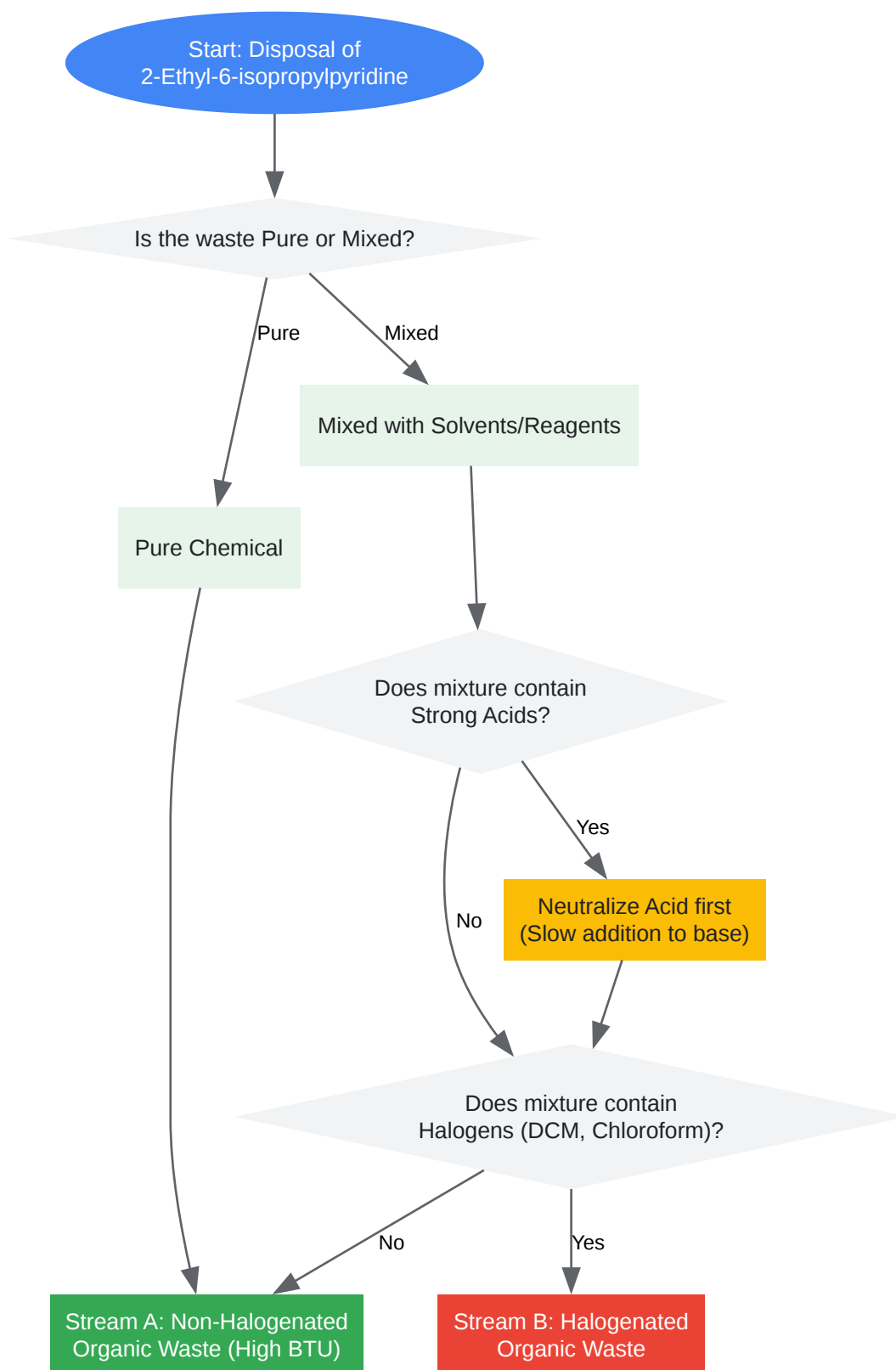
## Segregation Matrix

Use this table to determine where to place **2-ethyl-6-isopropylpyridine** in your satellite accumulation area.

Waste Stream	Compatibility	Action
Non-Halogenated Organics	Compatible	PREFERRED STREAM. (e.g., Acetone, Ethanol, Toluene).
Halogenated Organics	Compatible	Acceptable, but increases disposal cost. Use only if mixed in process (e.g., DCM).
Aqueous Acid Waste	INCOMPATIBLE	DANGER. Exothermic reaction. Do not mix.
Oxidizing Acids	INCOMPATIBLE	DANGER. Risk of fire/explosion (e.g., Nitric Acid).
Drain/Sewer	ILLEGAL	NEVER pour down the drain. Toxic to aquatic life.

## Waste Stream Decision Workflow

The following logic gate ensures the compound ends up in the correct incineration stream.



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Figure 1: Decision tree for selecting the correct waste container based on chemical purity and co-contaminants.

## Step-by-Step Disposal Protocol

### A. Laboratory Scale (< 5 Liters)

Objective: Safe transfer from benchtop to Satellite Accumulation Area (SAA).

- PPE Verification:
  - Nitrile gloves (Standard thickness 0.11mm is sufficient for splash protection; double glove for prolonged handling).
  - Safety glasses with side shields.
  - Flame-retardant lab coat.
- Container Selection:
  - Use HDPE (High-Density Polyethylene) or Glass (Amber preferred).
  - Avoid: Aluminum containers (unless pH is verified neutral; amines can corrode aluminum at high pH).
- Labeling:
  - Apply a hazardous waste label before adding waste.
  - Must write: "Hazardous Waste - **2-Ethyl-6-isopropylpyridine**".
  - Check Hazard Boxes:  Ignitable  Toxic/Irritant.
- Transfer:
  - Perform transfer in a fume hood.
  - Use a funnel to prevent spills on the bottleneck (residue on threads causes cap seizing).

- Crucial: Leave 10% headspace in the container for vapor expansion.
- Closure:
  - Screw cap on tightly. Do not leave a funnel in the bottle.

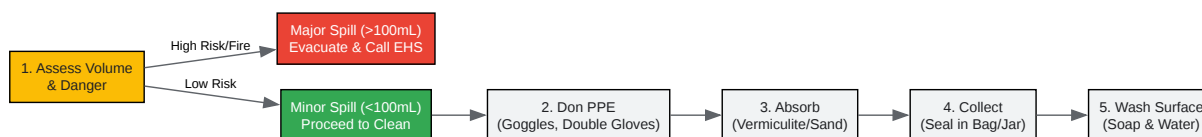
## B. Bulk/Stock Disposal (> 5 Liters or Expired Reagents)

Objective: Decommissioning expired stock bottles.

- Do not bulk: If you have an original vendor bottle (e.g., Sigma-Aldrich, TCI) that is expired, do not empty it into a general waste drum.
- Lab Pack Protocol:
  - Keep the chemical in its original container.
  - Ensure the original label is legible. If not, re-label clearly.
  - Place the bottle into the "Lab Pack" inventory for EHS pickup.
  - This ensures the incinerator facility can optimize the burn rate based on the specific BTU value of the pure chemical.

## Spill Response & Contingency

In the event of a spill, immediate action defines safety. **2-Ethyl-6-isopropylpyridine** has a strong, distinct pyridine-like odor (often described as "fishy" or "unpleasant").



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Figure 2: Immediate workflow for spill containment and cleanup.

Critical Note on Absorbents:

- USE: Vermiculite, sand, or commercial "Solvent" spill pads.
- DO NOT USE: Paper towels for large spills (increases surface area for flammability).
- Odor Control: The smell will persist. After cleaning, wipe the area with a mild citric acid solution (1-2%) to convert residual amine traces into non-volatile salts, then wash with soap and water.

## Regulatory References & Compliance

This protocol adheres to the following regulatory standards. Ensure your facility's specific EHS guidelines take precedence.

- EPA (United States):
  - 40 CFR § 261.21 - Characteristic of Ignitability (D001).
  - 40 CFR § 261.31-33 - Listed Wastes (Differentiation from U196 Pyridine).
- OSHA:
  - 29 CFR 1910.1450 - Occupational exposure to hazardous chemicals in laboratories.

## References

- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press. [[Link](#)]
- U.S. Environmental Protection Agency. (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. EPA.gov. [[Link](#)]
- National Center for Biotechnology Information. (2023). PubChem Compound Summary for CID 267249, **2-Ethyl-6-isopropylpyridine**. PubChem.[2] [[Link](#)]
- Cheméo. (2023).[3][4] **2-Ethyl-6-isopropylpyridine** Chemical Properties. Cheméo. [[Link](#)]

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## Sources

- [1. chemed.org \[chemed.org\]](https://chemed.org)
- [2. 2-Isopropylpyridine | C<sub>8</sub>H<sub>11</sub>N | CID 69523 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov/compound/2-Isopropylpyridine)
- [3. vumc.org \[vumc.org\]](https://vumc.org)
- [4. case.edu \[case.edu\]](https://case.edu)
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